Technical Guide: Biological Profiling of Pyridazinyl Methyl Urea Scaffolds

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Compound of Interest

Compound Name:	*3-Methyl-1-[(pyridazin-3-yl)methyl]urea*
CAS No.:	*1702174-33-1*
Cat. No.:	*B2487452*

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Executive Summary & Chemical Rationale

This guide outlines the technical workflow for the initial biological screening of pyridazinyl methyl urea derivatives. Unlike simple phenylureas, the introduction of the pyridazine heterocycle (1,2-diazine) significantly alters the physicochemical profile, specifically lowering

and increasing water solubility, while the N-methyl urea bridge introduces specific steric constraints that modulate receptor binding.

The Dual-Potential Paradox: Researchers working with this scaffold must recognize its "promiscuous" nature. Depending on the substitution pattern at the C3/C6 positions of the pyridazine ring, these compounds tend to exhibit activity in two distinct domains:

- Agrochemical: Photosystem II (PSII) inhibition (Herbicides) or Cytokinin-like activity (Plant Growth Regulators).
- Pharmaceutical: Kinase inhibition (specifically VEGFR-2/PDGFR) or tubulin destabilization (Anticancer).

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Therefore, a rigid, single-track screening protocol is insufficient. This guide proposes a Divergent Screening Strategy to maximize the value of the chemical library.

Phase I: The Physicochemical Gatekeeper (In Silico & Solubility)

Before biological assays, the library must pass "druggability" or "agrochemical-suitability" filters. Pyridazinyl ureas often suffer from poor solubility if the urea tail is highly lipophilic.

Structural Alerts & Filtering

- PAINS Filter: Check for reactive urea hydrolysis products (anilines/hydrazines) that cause false positives in redox assays.
- Lipophilicity (

  ):

  - Target for Herbicides:

    (Critical for leaf cuticle penetration).
  - Target for Oral Drugs:

    (Lipinski compliance).

Solubility Protocol (Nephelometry)

- Method: Laser Nephelometry in 96-well plates.
- Buffer: PBS (pH 7.4) with 1% DMSO.
- Threshold: Compounds precipitating below

  are flagged as "High Risk" for aggregation-based false positives in enzymatic assays.

Phase II: Agrochemical Screening Track

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This track assesses the compound's ability to disrupt plant physiology, specifically targeting the D1 protein of Photosystem II (herbicide) or mimicking adenine-type cytokinins.[1]

Primary Assay: Photosystem II (PSII) Inhibition (Hill Reaction)

The pyridazinyl urea moiety binds to the

site of the D1 protein, blocking electron transport from

to

.

Protocol: DCPIP Reduction Assay

- Principle: 2,6-Dichlorophenolindophenol (DCPIP) acts as an artificial electron acceptor. In functional chloroplasts, DCPIP is reduced (Blue

  Colorless). Inhibitors prevent this color change.
- Source Material: Isolated thylakoids from Spinacia oleracea (Spinach).

Step-by-Step Workflow:

- Isolation: Homogenize spinach leaves in Isolation Buffer (330 mM Sorbitol, 50 mM HEPES, 2 mM EDTA, 1 mM MgCl

  , pH 7.6). Centrifuge (3000

  g, 5 min) to pellet chloroplasts.
- Reaction Setup: In a clear 96-well plate:
  - Assay Buffer (Isolation buffer + 50

    DCPIP).
  - Chloroplast suspension (

    Chlorophyll/mL).

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- Test Compound (Final conc:

).

- Illumination: Expose plate to saturating light (

) for 10 minutes at 25°C.

- Readout: Measure Absorbance at 600 nm.

- Calculation:

Secondary Assay: Cytokinin Bioassay (Callus Growth)

Pyridazinyl ureas can mimic Thidiazuron (TDZ).

- Model: Tobacco (Nicotiana tabacum) callus or Soybean callus.

- Method: Place callus on MS media lacking kinetin but containing the test compound (

).

- Endpoint: Fresh weight gain after 21 days.

- Positive Control: Kinetin or Thidiazuron.

Phase III: Pharmaceutical Screening Track (Anticancer)

If the pyridazinyl ring is substituted with aryl groups (e.g., 6-phenyl), the scaffold mimics the "hinge-binding" motif of kinase inhibitors like Sorafenib.

Primary Assay: In Vitro Cytotoxicity (MTT/SRB)

Cell Lines:

- MCF-7 (Breast Cancer) - Highly sensitive to urea-based kinase inhibitors.

- HUVEC (Endothelial) - To screen for anti-angiogenic (VEGFR) activity.

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Protocol: MTT Reduction Assay

- Seeding: 5,000 cells/well in 96-well plates; incubate 24h.
- Treatment: Add test compounds (serial dilution

) for 48h.
- Labeling: Add

  MTT reagent (5 mg/mL in PBS). Incubate 4h at 37°C.
- Solubilization: Aspirate media; add

  DMSO to dissolve formazan crystals.
- Readout: Absorbance at 570 nm.

Target Validation: VEGFR-2 Kinase Assay

Since urea derivatives are classic Type II kinase inhibitors (binding the DFG-out conformation), VEGFR-2 is the primary target.

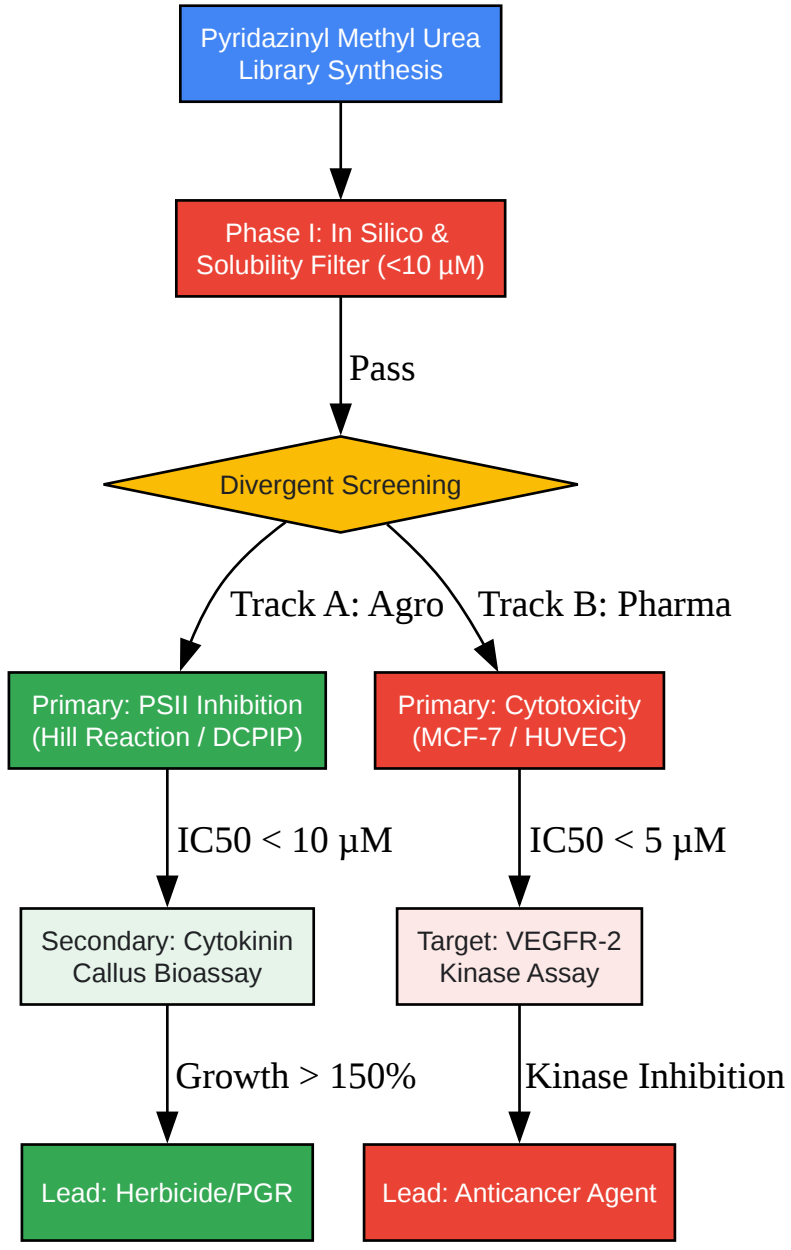
- Method: FRET-based kinase assay (e.g., Z'-LYTE™ or LanthaScreen™).
- Mechanism: Detects phosphorylation of a synthetic peptide substrate.
- Critical Control: Sorafenib (Positive Control).

Visualization: Screening Workflow & Mechanism

Diagram 1: The Divergent Screening Workflow

This decision tree illustrates how to route the library based on initial hits.

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Caption: A divergent workflow routing compounds to Agrochemical or Pharmaceutical validation based on initial phenotypic screens.

Data Analysis & SAR Interpretation

When analyzing the data, use the following Structure-Activity Relationship (SAR) logic to interpret results:

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Structural Feature	Effect on Agrochemical Activity (PSII)	Effect on Pharma Activity (Kinase)
N-Methyl on Urea	Decreases. Steric clash at D1 protein site.	Variable. Can improve metabolic stability; may alter hinge binding.
Pyridazine C3-Cl	Increases. Enhances lipophilicity for leaf penetration.	Neutral. Often replaced by aryl groups for kinase affinity.
Pyridazine C6-Phenyl	Decreases. Too bulky for the herbicide binding pocket.	Increases. Critical for hydrophobic pocket occupation in kinases.
Urea Linker	Essential for H-bonding with Ser264 (D1 protein).	Essential for H-bonding with Glu/Asp (Kinase hinge).

Validating "True" Hits

- The Stoichiometry Check: In the PSII assay, if the

  is close to the concentration of the reaction center (approx 1:1 binding), it is a specific binder. If

  , it is likely a non-specific chaotrope.

- The Selectivity Index (SI): For pharma hits, calculate

  . An

  is required to proceed.

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